

Docosylbenzene proper disposal procedures

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Compound of Interest

Compound Name: Docosylbenzene

CAS No.: 5634-22-0

Cat. No.: B3053819

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Docosylbenzene Proper Disposal Procedures

Executive Summary & Core Directive

Docosylbenzene (CAS: 1459-11-6 / 1-Phenyldocosane) is a long-chain alkylbenzene typically used as a synthesis intermediate or surfactant precursor.^{[1][2]} While often classified as low-toxicity, its lipophilic nature and potential for long-term aquatic toxicity require strict adherence to "Zero-Discharge" protocols.^{[1][2]}

The Core Directive: **Docosylbenzene** must never be disposed of via sink drains or municipal sewer systems. It must be collected as Solid Chemical Waste (or organic solvent waste if in solution) and destroyed via high-temperature incineration at a licensed facility.^{[1][2]}

Technical Characterization & Waste Classification

To ensure compliance with RCRA (Resource Conservation and Recovery Act) and local regulations, the material must be accurately characterized before disposal.

Property	Data	Disposal Implication
Chemical Name	Docosylbenzene (1-Phenyldocosane)	Standard Organic Waste
Molecular Formula	<code>ngcontent-ng-c2699131324="" _ngghost-ng-c2339441298="" class="inline ng-star-inserted"></code>	High Carbon content; excellent fuel for incineration.[2]
Physical State	Waxy Solid (at 25°C)	Must be handled as Solid Waste unless dissolved.
Melting Point	-45-50°C (Estimated)*	May liquefy in hot environments; use leak-proof secondary containment.[1][2]
Solubility	Insoluble in water; Soluble in Hexane/DCM	Strictly Hydrophobic: Will clog drains and coat pipes if poured.
RCRA Status	Non-Listed (Not P, U, F, or K listed)	Classified as "Non-Hazardous Chemical Waste" (unless mixed with hazardous solvents).[1][2]
GHS Hazard	Aquatic Chronic 4 (H413)	Environmental Hazard: Prevent release to soil/water. [3][4]

*Note: While Dodecylbenzene (

chain) is liquid at 3°C, the longer Docosyl (

) chain elevates Van der Waals forces, resulting in a solid phase at room temperature [1].

Detailed Disposal Protocols

Scenario A: Disposal of Pure Solid Substance

Use this workflow for expired shelf stocks, synthesis residues, or spill cleanup materials.[1][2]

- Containment: Transfer the waxy solid into a wide-mouth high-density polyethylene (HDPE) jar. Glass is acceptable but poses a breakage risk.
- Labeling: Affix a hazardous waste label. Even if technically "Non-RCRA Regulated," best practice dictates labeling as:
 - Content: "**Docosylbenzene** (1-Phenyldocosane)"^[1]^[2]
 - Hazard Check: "Environmental Hazard" or "Toxic to Aquatic Life"
 - State: Solid
- Segregation: Do not mix with oxidizers (e.g., nitrates, perchlorates) to prevent potential exothermic reactions.
- Final Handoff: Seal tightly and transfer to your facility's Central Waste Accumulation Area (CAA) for pickup by a licensed environmental contractor (e.g., Veolia, Clean Harbors).

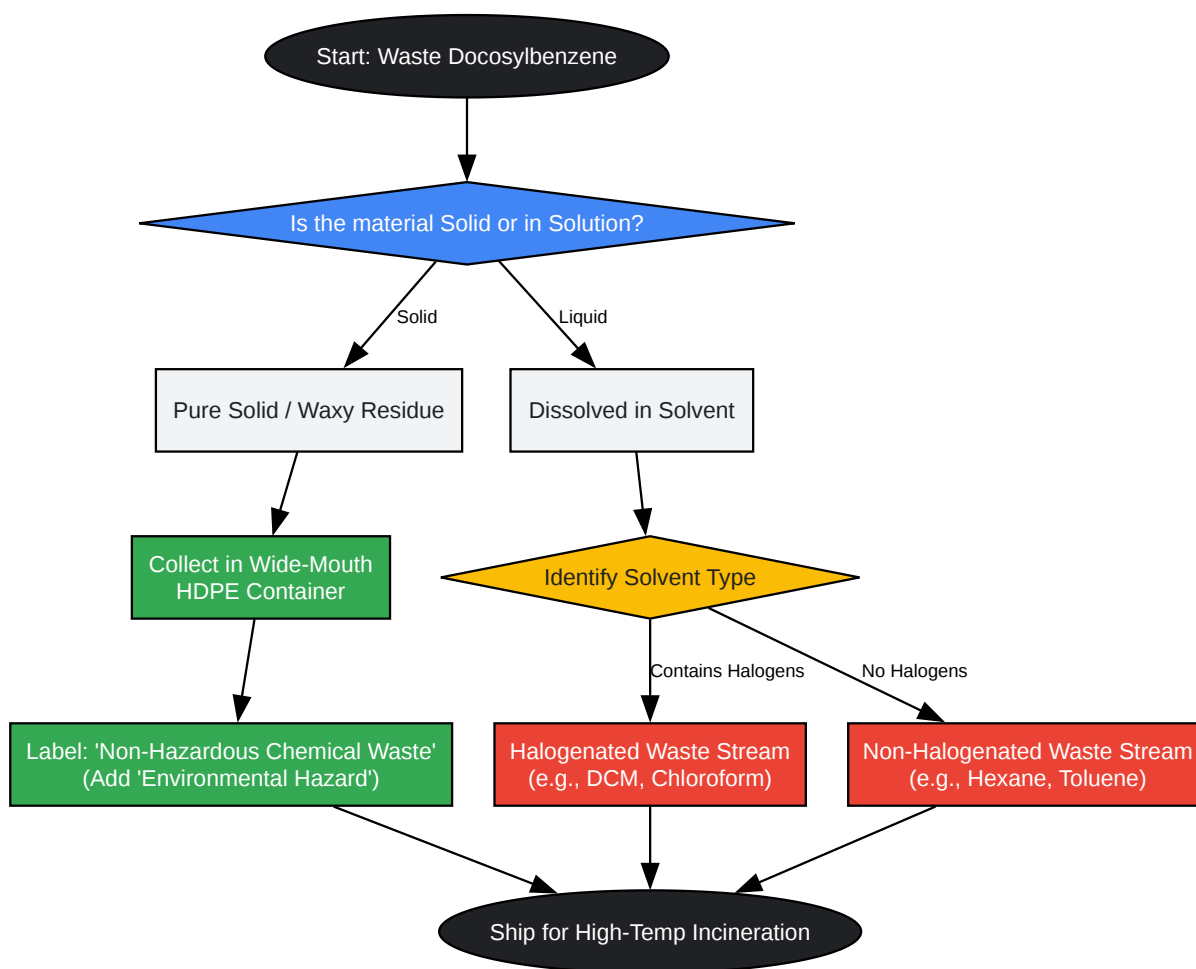
Scenario B: Disposal of Solutions (e.g., Reaction Mixtures)

Use this workflow if the **Docosylbenzene** is dissolved in solvents like Hexane, Dichloromethane, or Toluene.^[2]

- Solvent Determination: The waste classification is driven by the solvent, not the **Docosylbenzene**.
 - Example: If dissolved in Hexane, the waste is Ignitable (D001).
 - Example: If dissolved in Dichloromethane, the waste is Toxic (F002/D019).
- Collection: Pour into the appropriate "Organic Solvent Waste" carboy (Halogenated or Non-Halogenated).
- Rinsing: Rinse the original glassware with a small volume of the compatible solvent and add the rinse to the waste carboy. Do not rinse with water.

Operational Decision Logic (Visualized)

The following diagram outlines the decision-making process for disposing of **Docosylbenzene** to ensure compliance and safety.



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Figure 1: Decision matrix for **Docosylbenzene** disposal based on physical state and solvent presence.[1][2]

Emergency Response: Spill Procedures

In the event of a spill, immediate action minimizes environmental impact.[4]

- Isolate: Evacuate the immediate area if the spill involves volatile solvents. If pure solid, isolation is less critical but recommended.
- PPE: Don Nitrile gloves, safety goggles, and a lab coat.
- Containment:
 - Solid Spill: Scrape up the waxy solid using a spatula or dustpan. Avoid generating dust (unlikely due to waxy nature).
 - Liquid Spill: Surround with absorbent boom or pads (polypropylene).
- Cleanup: Place all spill debris, including contaminated gloves and scoopers, into a clear plastic waste bag. Seal and place inside the Solid Waste container described in Scenario A.
- Decontamination: Wipe the surface with a paper towel soaked in ethanol or hexane to remove the greasy film, then wash with soap and water. Dispose of the solvent wipe in the solid waste bin.

References

- National Center for Biotechnology Information (2023). PubChem Compound Summary for CID 31237, Dodecylbenzene (Homologous Series Reference). Retrieved from [[Link](#)]
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